

Physicochemical Properties of Barium Benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bariumbenzoat*

Cat. No.: *B15350639*

[Get Quote](#)

Barium benzoate, an organic-metal salt, possesses distinct physical properties that are critical for its application and handling in a laboratory setting. A summary of its key quantitative data is presented below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ BaO ₄	[1] [2] [3] [4]
Molecular Weight	379.55 g/mol	[1] [2] [3] [4] [5]
Density	2 g/cm ³ (at 20°C)	[1] [5]

Experimental Determination of Density

The density of a solid compound like barium benzoate can be determined using several established methods. The choice of method depends on the required accuracy and the physical form of the sample. Common techniques include the use of a pycnometer or the fluid displacement method based on Archimedes' principle.[\[6\]](#)

Protocol: Density Determination by Fluid Displacement

This protocol describes the determination of the density of a solid, non-porous sample of barium benzoate that is denser than water and insoluble in it.

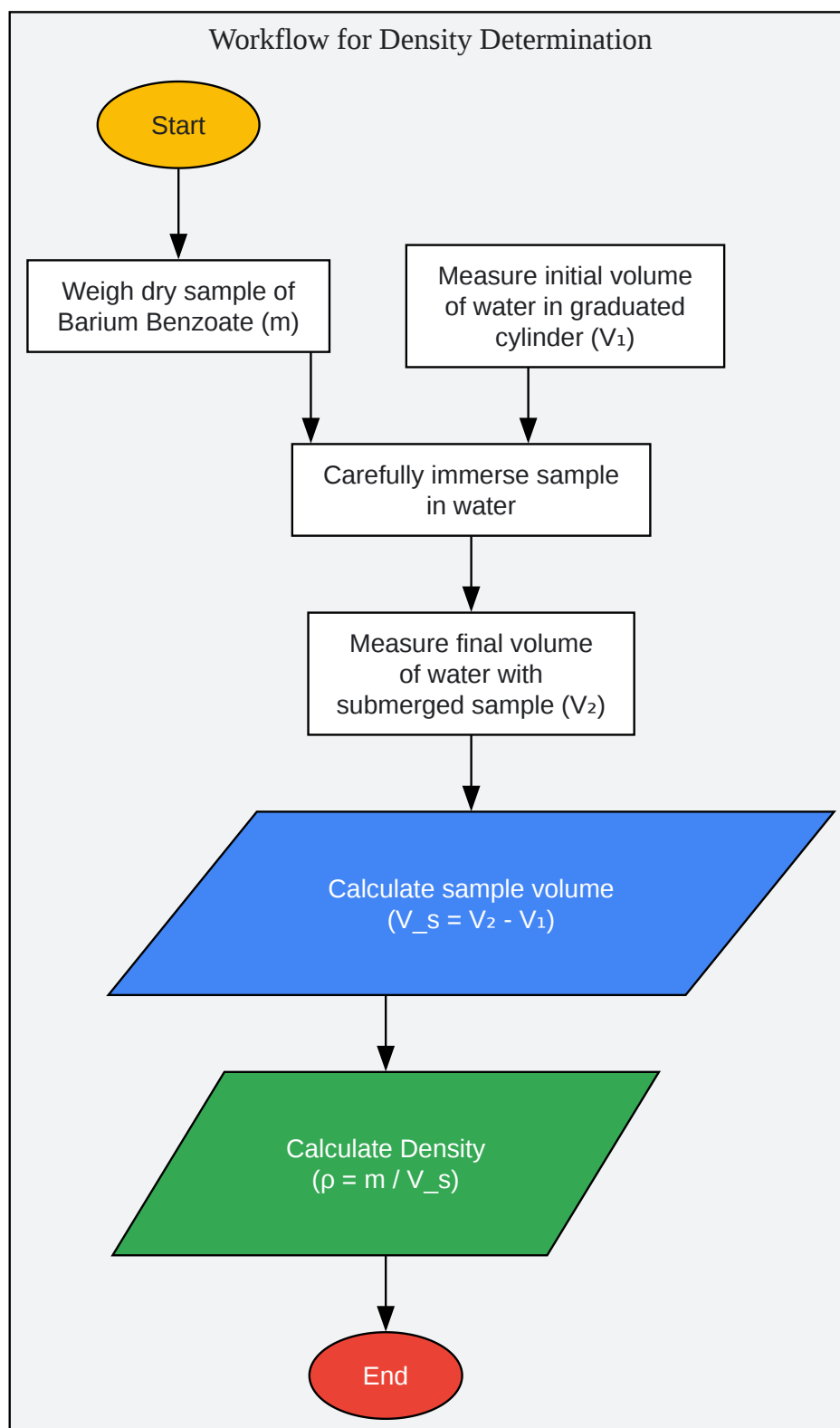
Materials:

- Analytical balance

- Graduated measuring cylinder
- Deionized water
- Spatula
- Barium benzoate powder (or solid form)

Procedure:

- Mass Measurement: Accurately weigh a sample of dry barium benzoate using an analytical balance. Record this mass as m .^[7]
- Initial Volume Measurement: Fill a graduated cylinder with a known volume of deionized water. Ensure the volume is sufficient to fully submerge the sample. Record this initial volume as V_1 .^[8]
- Sample Immersion: Carefully transfer the weighed barium benzoate sample into the graduated cylinder. Ensure no water splashes out. The solid must be fully submerged.^[8]
- Final Volume Measurement: Record the new volume of the water with the submerged sample as V_2 .^[9]
- Calculation: The volume of the barium benzoate sample (V_s) is the difference between the final and initial volumes: $V_s = V_2 - V_1$.^[8]
- Density Calculation: Calculate the density (ρ) of barium benzoate using the formula: $\rho = m / V_s$.^[7]



[Click to download full resolution via product page](#)

Caption: Workflow for determining the density of a solid.

Experimental Determination of Molecular Weight

The molecular weight of a pure, non-volatile compound can be determined through several analytical techniques. For small molecules, methods based on colligative properties, such as freezing point depression (cryoscopy) or boiling point elevation (ebulliometry), are historically significant and instructive.^{[10][11]} Modern methods often rely on mass spectrometry for precise molecular weight determination.

Protocol: Molecular Weight Determination by Freezing Point Depression (Cryoscopy)

This method is based on the principle that dissolving a solute in a solvent lowers the freezing point of the solvent. The magnitude of this depression is directly proportional to the molal concentration of the solute.

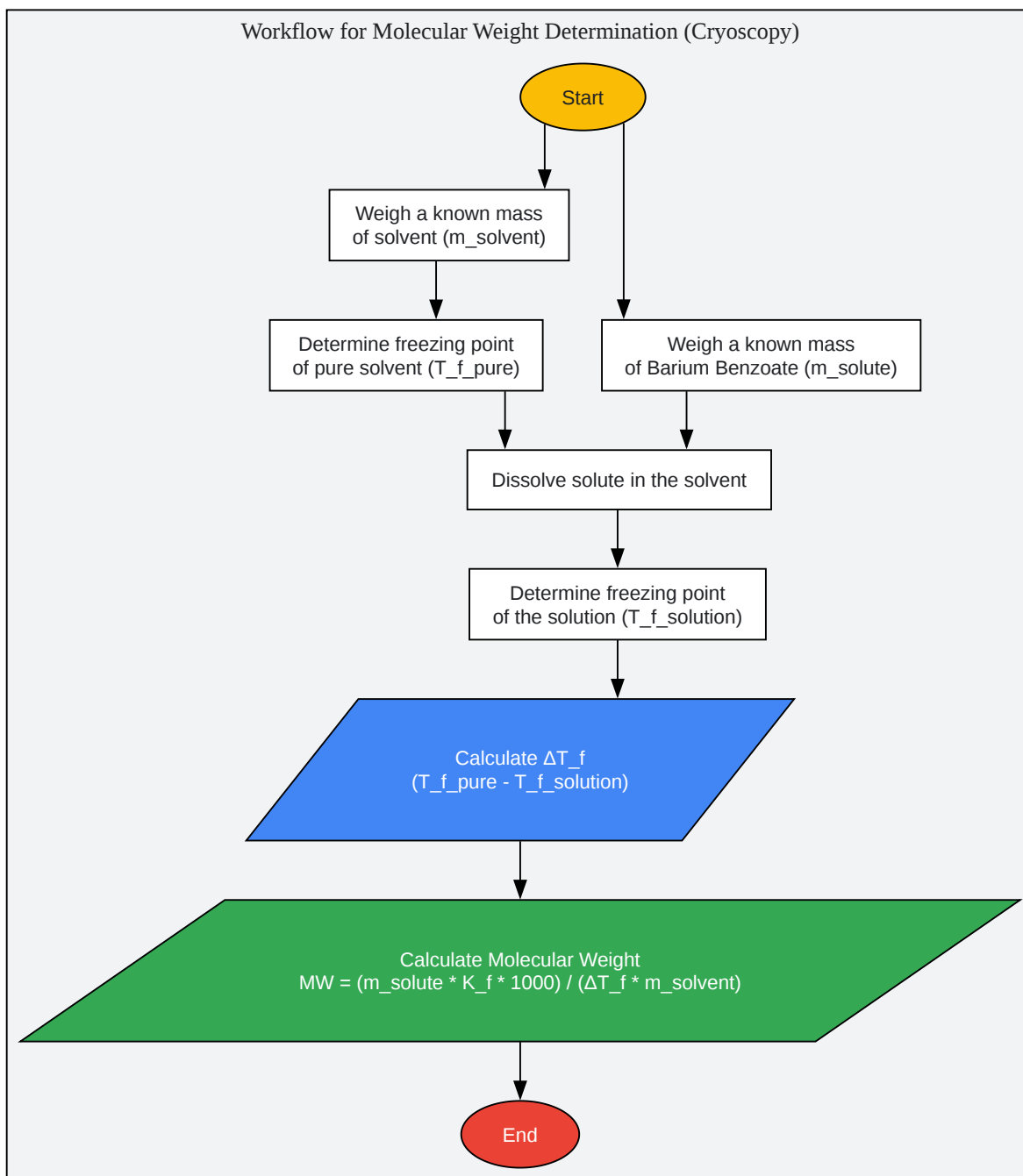
Materials:

- Beckmann thermometer or a precise digital thermometer
- Freezing point apparatus
- A suitable solvent with a known cryoscopic constant (K_f) and freezing point (e.g., cyclohexane, camphor)
- Analytical balance
- Barium benzoate (solute)

Procedure:

- **Solvent Freezing Point:** Accurately weigh a known mass of the chosen solvent (m_{solvent}) and place it in the freezing point apparatus. Determine the precise freezing point of the pure solvent ($T_{f_{\text{pure}}}$). This involves cooling the solvent while stirring and recording the temperature at which it freezes.
- **Sample Preparation:** Accurately weigh a small, known mass of barium benzoate (m_{solute}).

- **Solution Preparation:** Dissolve the weighed barium benzoate in the solvent already present in the apparatus.
- **Solution Freezing Point:** Determine the freezing point of the resulting solution ($T_{f_solution}$) using the same method as for the pure solvent.
- **Calculation of Freezing Point Depression (ΔT_f):** Calculate the change in freezing point: $\Delta T_f = T_{f_pure} - T_{f_solution}$.
- **Molality Calculation:** Calculate the molality (b) of the solution using the formula: $\Delta T_f = K_f * b$. Therefore, $b = \Delta T_f / K_f$.
- **Moles of Solute Calculation:** From the definition of molality (moles of solute per kg of solvent), calculate the moles of barium benzoate (n_{solute}): $n_{solute} = b * (m_{solvent} / 1000)$.
- **Molecular Weight Calculation:** Finally, calculate the molecular weight (MW) of barium benzoate: $MW = m_{solute} / n_{solute}$.



[Click to download full resolution via product page](#)

Caption: Workflow for determining molecular weight via cryoscopy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BARIUM BENZOATE | 533-00-6 [amp.chemicalbook.com]
- 2. BARIUM BENZOATE CAS#: 533-00-6 [amp.chemicalbook.com]
- 3. Barium benzoate | C₁₄H₁₀BaO₄ | CID 160513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 533-00-6 CAS MSDS (BARIUM BENZOATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Cas 533-00-6, BARIUM BENZOATE | lookchem [lookchem.com]
- 6. Density - Wikipedia [en.wikipedia.org]
- 7. youtube.com [youtube.com]
- 8. youtube.com [youtube.com]
- 9. youtube.com [youtube.com]
- 10. uomosul.edu.iq [uomosul.edu.iq]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physicochemical Properties of Barium Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15350639#barium-benzoate-molecular-weight-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com